

Application Notes & Protocols for 4''-methyloxy-Daidzin in Anti-inflammatory Assays

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Compound of Interest

Compound Name: 4''-methyloxy-Daidzin

Cat. No.: B2884814

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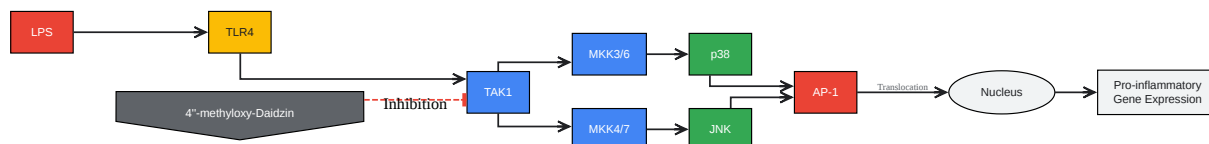
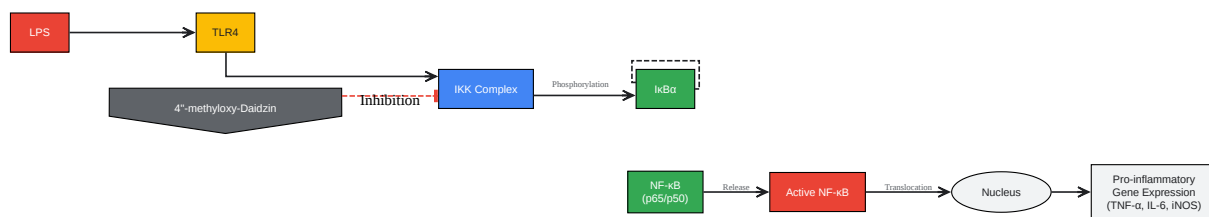
Introduction

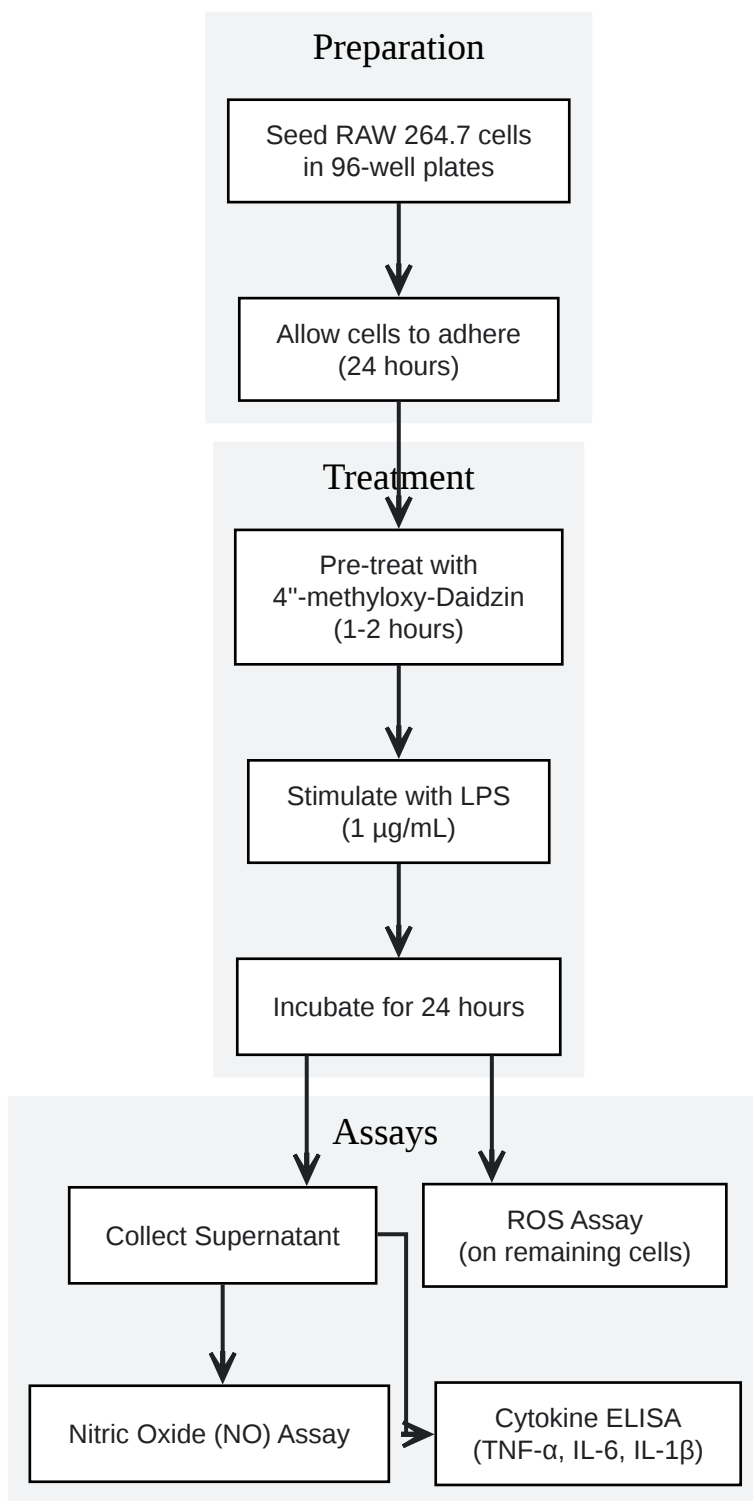
4''-methyloxy-*daidzin* is an isoflavone methyl-glycoside, a class of compounds known for their potential immunomodulating properties.^[1] While research on this specific compound is emerging, its structural similarity to other well-studied isoflavones like *daidzin* and *daidzein* suggests potential anti-inflammatory effects.^{[2][3][4][5][6]} These related compounds have been shown to modulate key inflammatory pathways, including the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling cascades.^{[3][4][7][8][9][10][11][12][13][14]} This document provides detailed protocols for evaluating the anti-inflammatory potential of **4''-methyloxy-*daidzin*** in common in vitro assays.

Mechanism of Action (Hypothesized)

Based on the known mechanisms of related isoflavones, **4''-methyloxy-*daidzin*** is hypothesized to exert its anti-inflammatory effects by inhibiting the activation of NF-κB and MAPK pathways in immune cells such as macrophages.^{[3][4][7][8][9][10][11][12][13][14]} Lipopolysaccharide (LPS), a component of gram-negative bacteria, is a potent activator of these pathways, leading to the production of pro-inflammatory mediators. **4''-methyloxy-*daidzin*** may interfere with the phosphorylation of key signaling proteins in these cascades, ultimately reducing the expression of inflammatory genes.

NF-κB Signaling Pathway





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